

N-Dodecyl lactobionamide (CAS: 69312-68-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Dodecyl lactobionamide*

Cat. No.: B3026313

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Abstract

N-Dodecyl lactobionamide is a non-ionic surfactant belonging to the class of alkylaldonamides. Characterized by a hydrophilic lactobionamide headgroup derived from lactose and a hydrophobic dodecyl carbon chain, this amphiphilic molecule exhibits significant surface activity. Its biocompatibility and biodegradability, stemming from its sugar-based structure, make it a compound of interest for various applications in drug delivery, materials science, and biomedical engineering. This guide provides a detailed overview of the synthesis, physicochemical properties, and potential applications of **N-Dodecyl lactobionamide**, with a focus on its self-assembly into micelles and its potential role in the formation of hydrogels for controlled drug release.

Introduction

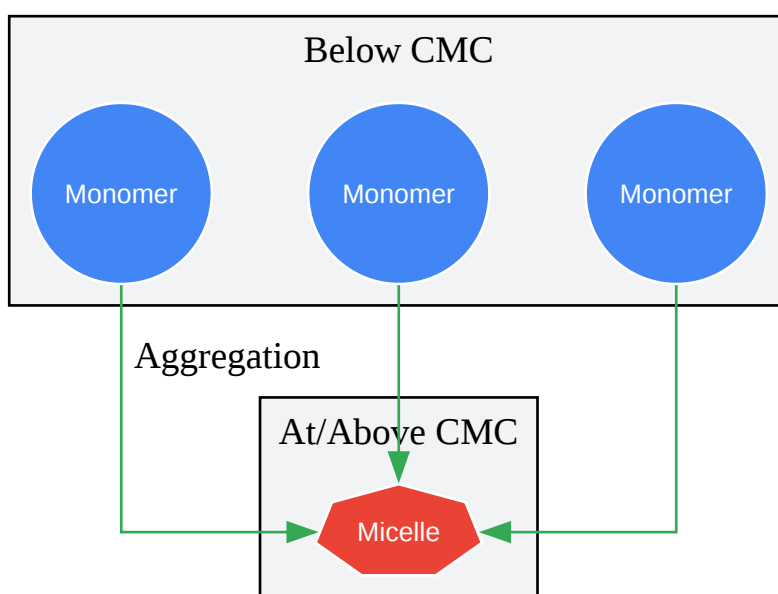
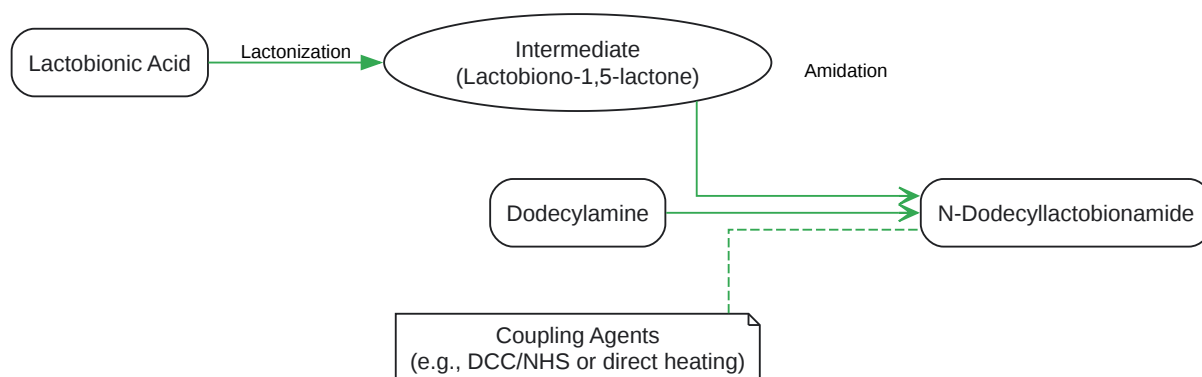
Sugar-based surfactants, such as **N-Dodecyl lactobionamide**, are gaining increasing attention as environmentally friendly and biocompatible alternatives to conventional synthetic surfactants.[1] Their structure, comprising a carbohydrate headgroup and a hydrocarbon tail, allows for self-assembly in aqueous solutions to form ordered structures like micelles. This behavior is central to their function in various applications, including solubilization of poorly soluble drugs, formation of stable emulsions, and as building blocks for advanced drug delivery systems.[2][3] **N-Dodecyl lactobionamide**, with its lactobionamide headgroup, is particularly noteworthy for its potential for specific interactions with biological systems.

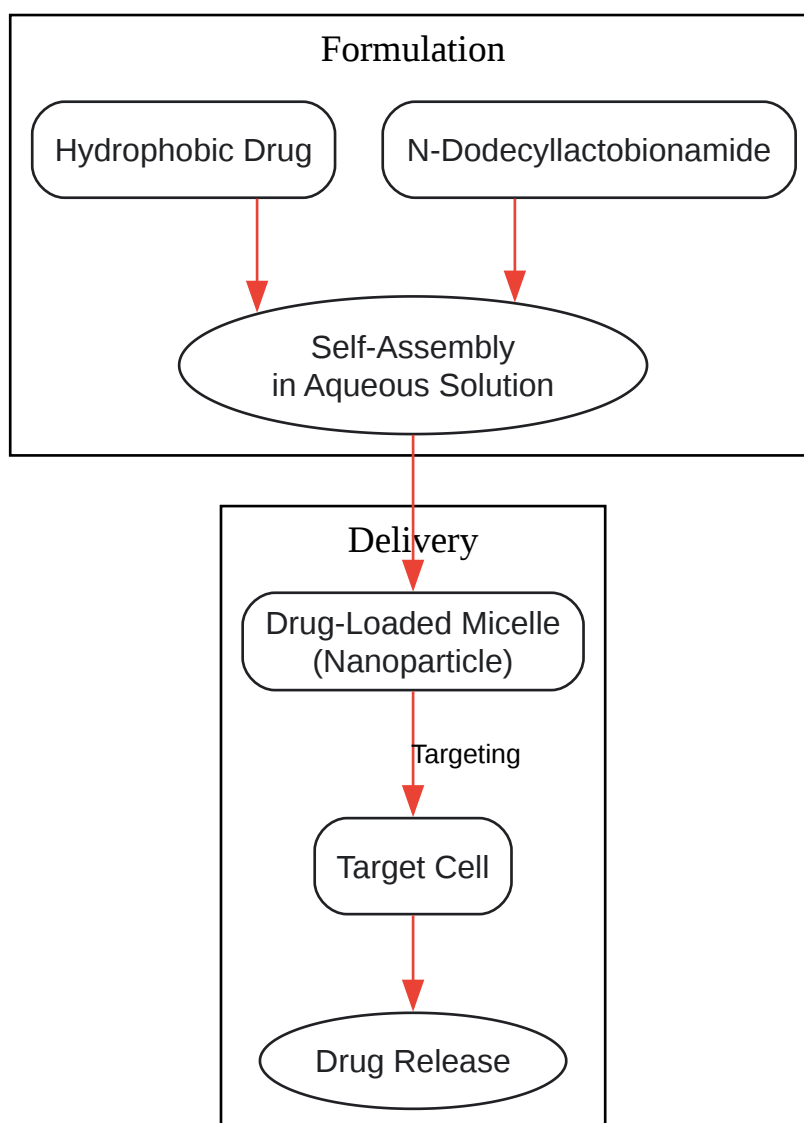
Synthesis of N-Dodecylactobionamide

The synthesis of **N-Dodecylactobionamide** typically involves the amidation of lactobionic acid or its corresponding lactone with dodecylamine. A general synthetic approach is outlined below.

General Synthesis Pathway

The reaction proceeds via the formation of an amide bond between the carboxylic acid group of lactobionic acid and the primary amine group of dodecylamine.





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References

- 1. Study of mixtures of n-dodecyl-beta-D-maltoside with anionic, cationic, and nonionic surfactant in aqueous solutions using surface tension and fluorescence techniques -

PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. mdpi.com [mdpi.com]
- 3. Self-Assembled Aggregated Structures of Natural Products for Oral Drug Delivery - PMC [pmc.ncbi.nlm.nih.gov]
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